

In-Depth Technical Guide: Safety and Handling of tert-Butyl 4-nitrobenzylcarbamate

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Compound of Interest

Compound Name: *tert-Butyl 4-nitrobenzylcarbamate*

Cat. No.: *B153424*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and synthesis of **tert-Butyl 4-nitrobenzylcarbamate** (CAS No. 94838-58-1). This compound is primarily utilized as a key intermediate in the synthesis of more complex molecules, particularly in the development of kinase inhibitors for pharmaceutical research. Due to its chemical nature, adherence to strict safety protocols is essential.

Chemical and Physical Properties

tert-Butyl 4-nitrobenzylcarbamate is a white to off-white or yellow crystalline powder.^[1] Key physical and chemical data are summarized in the table below.

Property	Value	Source
CAS Number	94838-58-1	Sigma-Aldrich
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₄	Sigma-Aldrich
Molecular Weight	252.27 g/mol	Sigma-Aldrich
Appearance	White to off-white to yellow powder or crystals	[1]
Purity	≥95%	[1]
Storage Temperature	2-8°C, sealed in a dry environment	[1]
InChI Key	NXHDMOGWVRMCTL-UHFFFAOYSA-N	Sigma-Aldrich

Safety and Hazard Information

tert-Butyl 4-nitrobenzylcarbamate is classified as a hazardous substance. The available safety information from suppliers indicates that it can cause harm if swallowed, and may cause skin, eye, and respiratory irritation.

GHS Hazard Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 4)	Warning	H302: Harmful if swallowed.	
Skin Corrosion/Irritation (Category 2)		H315: Causes skin irritation.	
Serious Eye Damage/Eye Irritation (Category 2A)		H319: Causes serious eye irritation.	
Specific Target Organ Toxicity (Single Exposure) (Category 3), Respiratory System		H335: May cause respiratory irritation.	

Source: Sigma-Aldrich[1]

Precautionary Statements

The following precautionary measures should be taken when handling **tert-Butyl 4-nitrobenzylcarbamate**[1]:

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling and Personal Protective Equipment (PPE)

Due to the hazardous nature of this compound, the following handling procedures and PPE are mandatory:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile rubber).
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

First Aid Measures

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Note: No detailed toxicological or ecotoxicological studies for **tert-Butyl 4-nitrobenzylcarbamate** were identified in the public domain. The provided safety information is based on supplier safety data.

Experimental Protocols

Synthesis of **tert-Butyl 4-nitrobenzylcarbamate**

A common synthetic route to **tert-Butyl 4-nitrobenzylcarbamate** involves the protection of (4-nitrophenyl)methanamine hydrochloride with di-*tert*-butyl dicarbonate (Boc anhydride).

Materials:

- (4-nitrophenyl)methanamine hydrochloride
- Tetrahydrofuran (THF)
- Water
- Di-tert-butyl dicarbonate (Boc anhydride)
- Diisopropylethylamine (DIEA)

Procedure:

- A solution of (4-nitrophenyl)methanamine hydrochloride (10 g, 53.0 mmol) in THF (150 mL) and water (13 mL) is prepared in a suitable reaction vessel.
- The solution is cooled to 0°C with an ice bath.
- Boc anhydride (11.6 g, 53.0 mmol) and DIEA (27.7 mL, 159 mmol) are added to the cooled, stirred solution.
- The reaction mixture is stirred for a specified period at 0°C and then allowed to warm to room temperature.
- The reaction progress is monitored by a suitable analytical technique (e.g., TLC or LC-MS).
- Upon completion, the reaction mixture is worked up. This typically involves removing the organic solvent under reduced pressure and partitioning the residue between an organic solvent (e.g., ethyl acetate) and water.
- The organic layer is washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated to yield the crude product.
- The crude product is then purified, for example, by column chromatography, to afford pure **tert-Butyl 4-nitrobenzylcarbamate**.

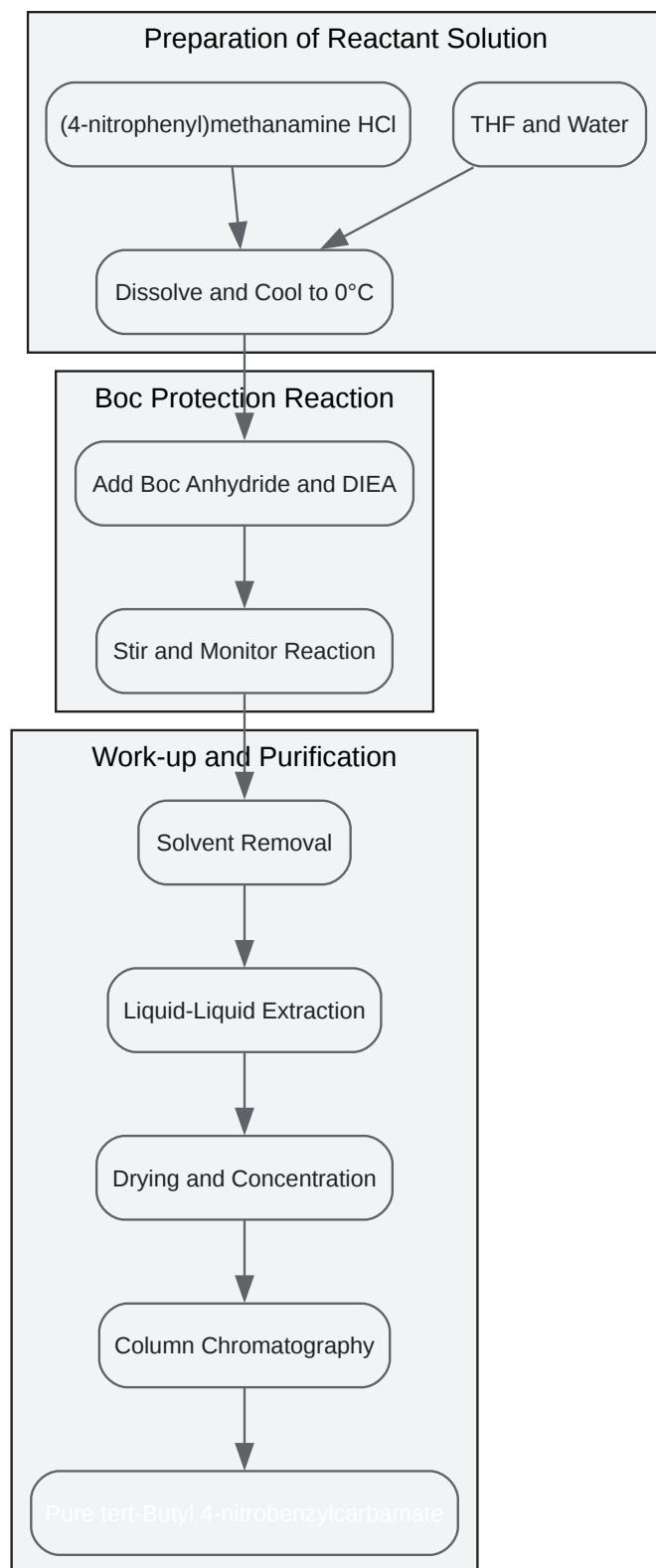
Biological Activity and Signaling Pathways

Currently, there is no publicly available scientific literature that describes a direct biological activity or interaction with signaling pathways for **tert-Butyl 4-nitrobenzylcarbamate** itself. Its primary role in the scientific literature is as a synthetic intermediate.

For instance, it is a precursor in the synthesis of various sulfonyl amide derivatives that act as inhibitors of non-receptor tyrosine kinases, such as Focal Adhesion Kinase (FAK). The FAK signaling pathway is crucial in cell-matrix signal transduction, and its aberrant activation is linked to the metastatic potential of tumors. The inhibitors synthesized from **tert-Butyl 4-nitrobenzylcarbamate**, not the compound itself, are the biologically active agents that modulate these pathways.

Visualizations

Synthesis Workflow for **tert-Butyl 4-nitrobenzylcarbamate**

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Caption: Synthetic workflow for **tert-Butyl 4-nitrobenzylcarbamate**.

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References

- 1. file.bldpharm.com [file.bldpharm.com]
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